

Safety, handling, and storage guidelines for 2-Iodo-1,3-dimethoxybenzene

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Compound of Interest

Compound Name: 2-Iodo-1,3-dimethoxybenzene

Cat. No.: B102195

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Iodo-1,3-dimethoxybenzene**

This guide provides comprehensive safety, handling, and storage information for **2-Iodo-1,3-dimethoxybenzene** (CAS No: 16932-44-8), intended for researchers, scientists, and professionals in drug development and other scientific fields. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

2-Iodo-1,3-dimethoxybenzene is a solid organic compound used as an intermediate in various synthetic processes.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ IO ₂	[1][2]
Molar Mass	264.06 g/mol	[2]
Appearance	White to off-white solid/crystals	[1]
Melting Point	105-106 °C	[1][2]
Boiling Point	287 °C	[1]
Density	1.655 g/cm ³	[1]
Flash Point	127 °C	[1]
Vapor Pressure	0.005 mmHg at 25°C	[1]

Hazard Identification and Classification

This chemical is classified as hazardous. The primary routes of exposure are ingestion, skin contact, and eye contact. It is crucial to understand its classification to handle it appropriately.

GHS Classification Summary

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Eye Irritation	Category 2
Skin Sensitization	Category 1

Source:[2]

Hazard Statements (H-Codes)

- H301: Toxic if swallowed.[2]
- H317: May cause an allergic skin reaction.[2]

- H319: Causes serious eye irritation.[2]

Signal Word: Danger[2]

Safe Handling Protocols

Proper handling is essential to minimize risk. The following protocols outline the necessary engineering controls, personal protective equipment, and hygiene practices.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

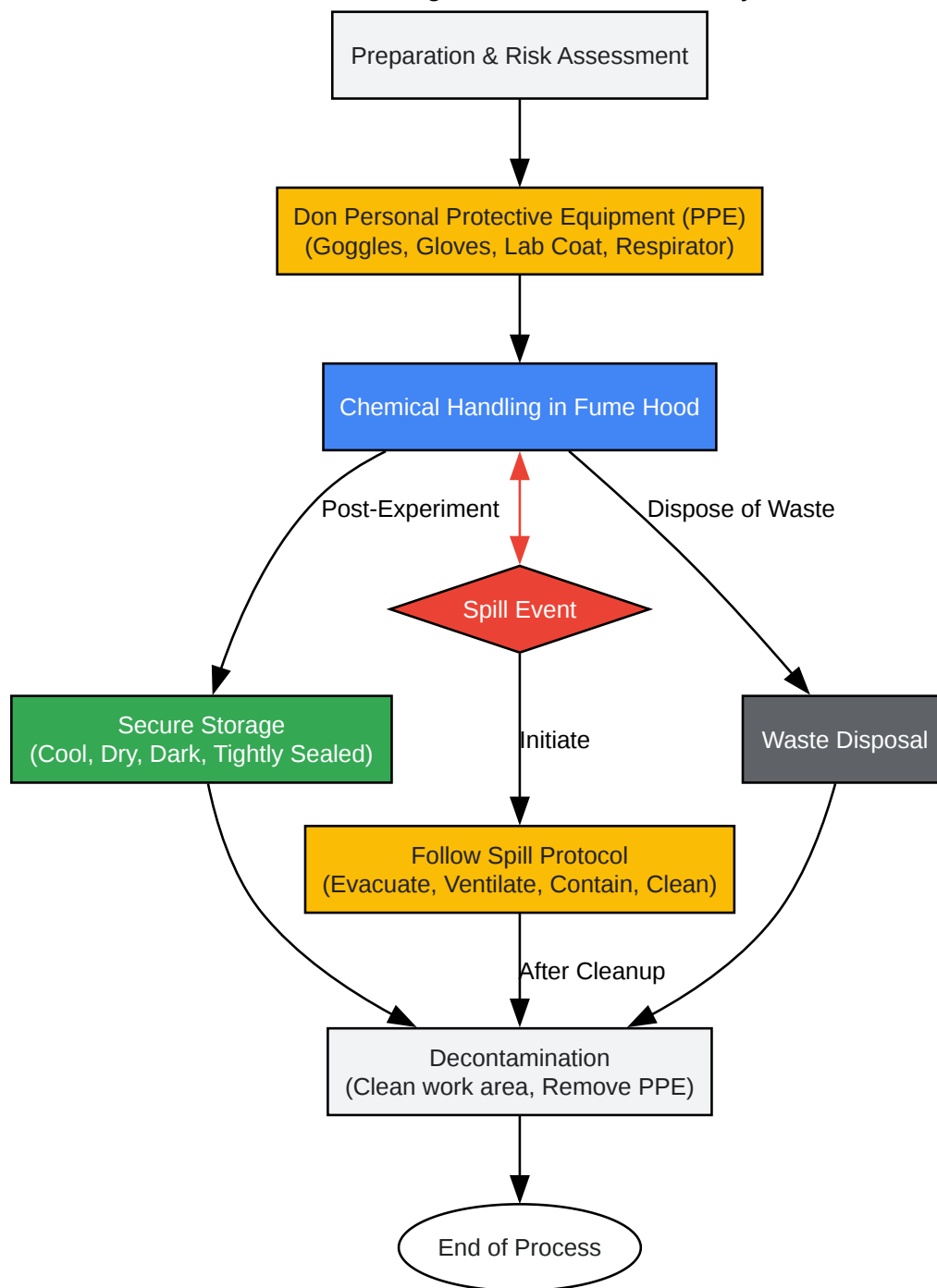
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[2][3]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Protective clothing should be worn to prevent skin contact.[1][3]
- Respiratory Protection: If dust or aerosols are generated, use a P2 (EN 143) or N95 (US) type respirator cartridge.[2]

General Hygiene Practices

- Avoid the formation and inhalation of dust.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [3]
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.

Workflow for Safe Handling of 2-Iodo-1,3-dimethoxybenzene

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Caption: A logical workflow for the safe handling of **2-Iodo-1,3-dimethoxybenzene**.

Storage Guidelines

Proper storage is critical to maintain chemical integrity and prevent accidents.

- Conditions: Store in a cool, dry, and well-ventilated place away from direct sunlight.^[1]^[3] The recommended storage condition is room temperature in a sealed, dry container kept in a dark place.^[1]
- Containers: Keep containers tightly closed.^[3]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.^[4]
- Storage Class: The designated storage class is 6.1C, for combustible, acutely toxic compounds or those causing chronic effects.^[2]

Emergency and First-Aid Procedures

In case of accidental exposure, immediate action is required.

Exposure Route	First-Aid Protocol	Reference
Ingestion	Immediately call a Poison Control Center or doctor. Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.	[3][5]
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical advice.	[1][3][5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation or sensitization occurs, seek medical attention.	[3][5]
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.	[5]

Accidental Release and Fire-Fighting Measures Spill Response

- Personal Precautions: Evacuate personnel to a safe area. Avoid dust formation and breathing vapors or dust.[3] Use the personal protective equipment outlined in Section 3.2.
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[3]

- Containment and Cleanup: Use spark-proof tools. Collect the spilled material using an inert absorbent material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[3][5]

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3][5]
- Specific Hazards: During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and hydrogen iodide may be generated.[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

Experimental Protocol Reference: Synthesis

While specific experimental protocols for drug development applications are proprietary, the literature provides methods for its synthesis that serve as a reference for handling the compound in a reaction setting.

- Method 1: **2-Iodo-1,3-dimethoxybenzene** can be prepared by the reaction of iodine with 2,6-dimethoxybenzene under alkaline conditions.[1]
- Method 2: Crystals of the compound have been obtained from a dimethyl sulfoxide solution containing 2,6-dimethoxybenzoic acid and iodobenzene diacetate, reacted under a nitrogen atmosphere at 353 K (80 °C).[7][8]

Researchers adapting these methods must first conduct a thorough risk assessment and integrate the handling, storage, and emergency procedures outlined in this guide into their specific experimental workflow.

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